

Technical Guide: Synthesis of 2-Hydroxy-3-methyl-1H-quinolin-4-one

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Compound of Interest

Compound Name: 2-hydroxy-3-methyl-1H-quinolin-4-one

Cat. No.: B7774321

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Executive Summary & Chemical Identity

Target Molecule: **2-hydroxy-3-methyl-1H-quinolin-4-one** CAS Registry Number: 10352-73-5 (generic for the tautomeric system) Core Scaffold: Quinoline-2,4-diol / 4-hydroxy-2-quinolone

Scientific Context: This molecule belongs to the class of 3-substituted-4-hydroxy-2-quinolones. [1] It serves as a critical intermediate in the synthesis of NADH oxidase inhibitors, antibiotics (resembling the Pseudomonas Quinolone Signal, PQS), and various alkaloids.

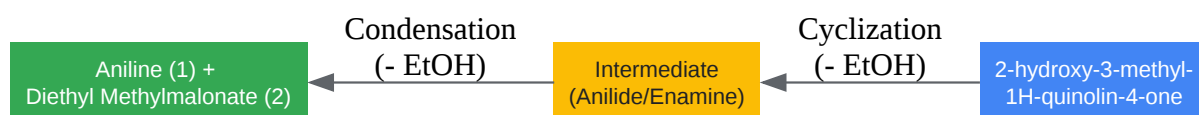
Tautomeric Equilibrium (Critical Insight): Researchers must recognize that the target exists in a dynamic tautomeric equilibrium. While the IUPAC name requested is the 2-hydroxy-4-one form, crystallographic and NMR studies (in polar solvents like DMSO) predominantly favor the 4-hydroxy-2-oxo (2-quinolone) tautomer due to the stability of the amide-like lactam linkage.

- Form A: 2-hydroxy-3-methyl-quinolin-4-one
- Form B: 4-hydroxy-3-methyl-quinolin-2-one (Thermodynamically preferred)
- Form C: 3-methyl-quinoline-2,4-diol

This guide utilizes the Thermal Cyclocondensation (Modified Conrad-Limpach/Gould-Jacobs) method as the primary protocol due to its scalability and atom economy.

Retrosynthetic Analysis

To design the synthesis, we disconnect the C-N and C-C bonds of the heterocyclic ring. The most logical precursors are an aniline derivative and a C3-dicarbonyl source.



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Figure 1: Retrosynthetic disconnection revealing aniline and diethyl methylmalonate as key starting materials.

Primary Synthetic Protocol: Thermal Cyclocondensation

This method involves the condensation of aniline with diethyl methylmalonate, followed by high-temperature intramolecular cyclization. This route is preferred over the Camps cyclization for this specific substitution pattern because it avoids the complexity of pre-functionalizing acetophenones.

Reaction Scheme

Materials & Reagents

Reagent	MW (g/mol)	Equiv.	Role
Aniline	93.13	1.0	Nucleophile (Core Ring)
Diethyl Methylmalonate	174.19	1.1	Electrophile (C3 Source)
Diphenyl Ether	170.21	Solvent	High-BP Solvent (>250°C)
Petroleum Ether	N/A	Wash	Purification
Ethanol	46.07	N/A	Recrystallization

Step-by-Step Procedure

Phase 1: Formation of the Anilide Intermediate[2]

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a Dean-Stark trap (or a distillation head) fitted with a condenser.
- Charging: Add Aniline (9.3 g, 100 mmol) and Diethyl methylmalonate (19.1 g, 110 mmol) to the flask.
- Reaction (Amidation): Heat the mixture in an oil bath to 120–130°C.
- Monitoring: Ethanol will begin to distill off. Maintain this temperature for 2–3 hours until ethanol evolution ceases. This indicates the formation of the mono-anilide intermediate.
 - Expert Note: Failure to remove ethanol completely may inhibit the subsequent high-temp cyclization.

Phase 2: Thermal Cyclization

- Solvent Addition: To the hot residue, carefully add Diphenyl ether (50 mL).
 - Safety: Diphenyl ether is a solid at room temperature (MP ~26°C); ensure it is melted before addition or add as a solid to the hot flask carefully.

- High-Temperature Heating: Raise the bath temperature to 250°C. The reaction mixture must reflux vigorously.
- Duration: Maintain reflux for 3–5 hours. The solution will typically darken.
 - Mechanism:[1][3][4][5][6][7][8] The high temperature overcomes the activation energy for the intramolecular nucleophilic attack of the aromatic ring onto the remaining ester carbonyl.
- Cooling: Remove the heat source and allow the mixture to cool slowly to room temperature. The product often precipitates as the solution cools.

Phase 3: Workup & Purification

- Precipitation: If the product does not crystallize spontaneously, dilute the reaction mixture with 50 mL of Petroleum Ether or Hexane to force precipitation.
- Filtration: Filter the solid under vacuum.
- Washing: Wash the filter cake thoroughly with petroleum ether to remove residual diphenyl ether.
- Recrystallization: Recrystallize the crude solid from Ethanol or Acetic Acid.
- Drying: Dry the crystals in a vacuum oven at 60°C for 4 hours.

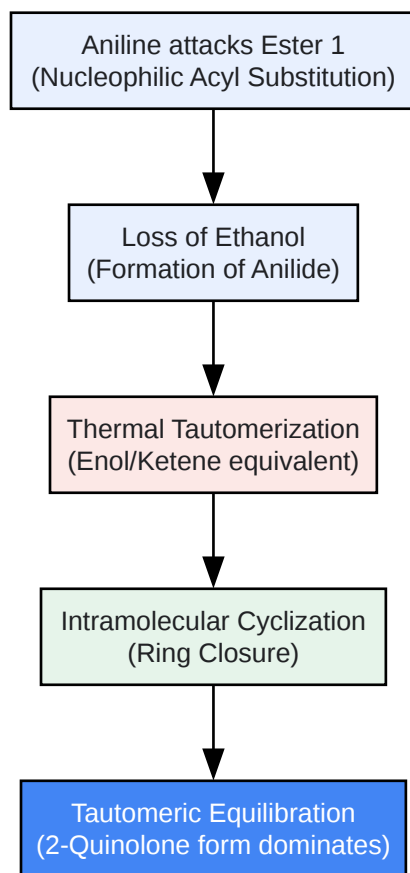
Expected Results[9][10]

- Yield: 65–80%[5]
- Appearance: White to off-white needles or powder.
- Melting Point: >230°C (Literature often cites ranges near 260–270°C for similar analogs; specific MP depends on tautomeric purity).

Mechanistic Pathway

Understanding the mechanism allows for troubleshooting. The reaction proceeds via an addition-elimination pathway followed by an intramolecular Electrophilic Aromatic Substitution

(EAS)-like closure.



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Figure 2: Step-wise mechanistic flow of the thermal cyclocondensation.

Characterization & Validation

To ensure the integrity of the synthesized compound, the following analytical data must be verified.

Technique	Expected Signal / Observation	Interpretation
¹ H NMR (DMSO-d ₆)	2.05 (s, 3H)	Methyl group at C3 position.
¹ H NMR (DMSO-d ₆)	11.0–12.0 (br s, 1H)	NH proton (lactam form).
¹ H NMR (DMSO-d ₆)	7.0–8.0 (m, 4H)	Aromatic protons of the quinoline ring.[8]
IR Spectroscopy	1640–1660 cm ⁻¹	Strong C=O stretch (Amide I / Quinolone carbonyl).
IR Spectroscopy	2800–3200 cm ⁻¹	Broad OH/NH stretch (H-bonded network).
Mass Spectrometry	m/z 176.07 [M+H] ⁺	Consistent with formula C ₁₀ H ₉ NO ₂ (MW 175.18).

Alternative Route: Polyphosphoric Acid (PPA) Cyclization

For labs lacking high-temperature setups (250°C+), the Polyphosphoric Acid (PPA) method is a viable alternative, though workup can be more tedious due to the viscosity of PPA.

- Procedure: Mix the intermediate anilide (prepared as above) with PPA (10g per 1g of reactant).
- Reaction: Heat to 140–150°C for 2–3 hours.
- Workup: Pour the hot mixture onto crushed ice. Neutralize with NaOH to precipitate the product.
- Pros/Cons: Lower temperature, but lower yield and harder cleanup compared to the diphenyl ether method.

Safety & Handling

- Diphenyl Ether: Vapor can be irritating. Use a fume hood.
- Thermal Hazards: Reaction requires heating to 250°C. Ensure glassware is free of star cracks and use a sand bath or high-temp oil bath (silicone oil may smoke; Wood's metal or heating mantles are preferred).
- Aniline: Toxic by inhalation and skin contact. Wear nitrile gloves and work in a well-ventilated hood.

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